

Application Notes and Protocols for Nintedanib (BIBF 1120) in Mouse Models

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Compound of Interest

Compound Name: BIBF0775

Cat. No.: B1666966

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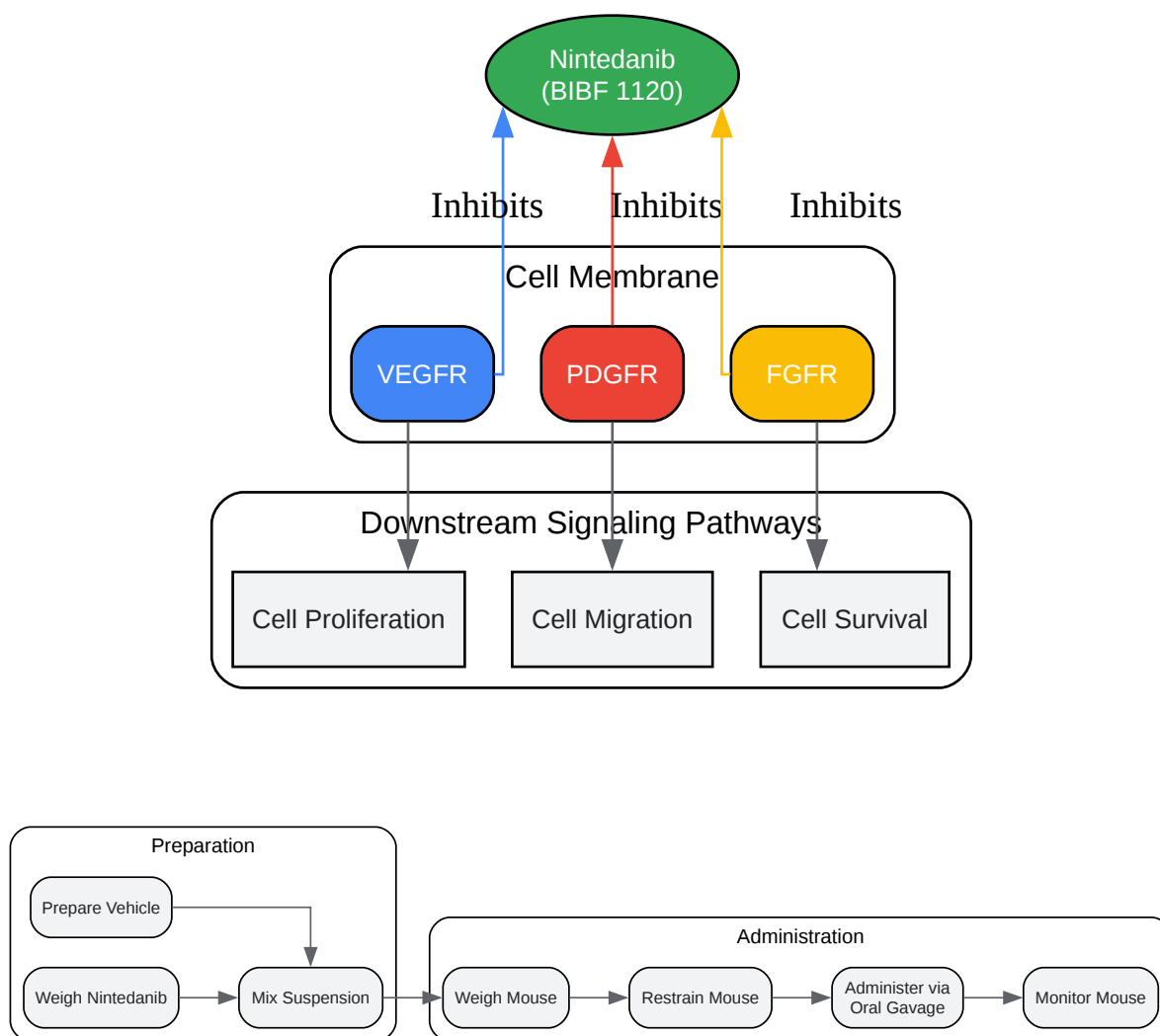
A Comprehensive Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Nintedanib, also known as BIBF 1120, is a potent, orally available triple angiokinase inhibitor that targets vascular endothelial growth factor receptors (VEGFRs), fibroblast growth factor receptors (FGFRs), and platelet-derived growth factor receptors (PDGFRs). It is utilized in various preclinical mouse models to investigate its anti-angiogenic, anti-fibrotic, and anti-tumor activities. These notes provide detailed protocols and dosage information for the application of Nintedanib in mouse models, based on established research.

Mechanism of Action

Nintedanib functions by competitively binding to the ATP-binding pocket of the aforementioned receptor tyrosine kinases. This inhibition blocks downstream signaling pathways crucial for the proliferation and migration of endothelial cells and pericytes, as well as the proliferation and survival of tumor cells and fibroblasts.



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